

# 2-Chloro-6-nitrobenzotrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-Chloro-6-nitrobenzotrile

CAS No.: 6575-07-1

Cat. No.: B146369

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## An In-Depth Technical Guide to the Safe Handling of 2-Chloro-6-nitrobenzotrile

For professionals in research and pharmaceutical development, a profound understanding of a compound's safety profile is not merely a regulatory formality but a cornerstone of scientific excellence and personal safety. This guide offers a comprehensive examination of **2-Chloro-6-nitrobenzotrile** (CAS No. 6575-07-1), moving beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, more instructive framework for its safe utilization.[1] We will explore the "why" behind safety protocols, linking the chemical's intrinsic properties to the necessary handling, storage, and emergency response measures.

## Compound Identification and Physicochemical Profile

**2-Chloro-6-nitrobenzotrile** is a solid organic compound whose reactivity and toxicity are dictated by its molecular structure, which features a benzene ring substituted with chloro, nitro, and cyano groups.[1] This combination of functional groups is key to its utility as a reagent in synthesis, such as in the preparation of benzo[b]thiophene-2-carboxylate esters, but also informs its hazard profile.[2]

A summary of its key physical and chemical properties is essential for anticipating its behavior in a laboratory setting.

Property	Value	Source
CAS Number	6575-07-1	[1]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	182.57 g/mol	[1]
Appearance	Solid, Powder	
Melting Point	116-118 °C	[2]
Solubility	Insoluble in water	[1][3]

The compound's low water solubility indicates that it is not likely to be mobile in soil or aqueous environments, but also means that water-based decontamination of surfaces may be less effective than solvent-based cleaning.[1][3] Its solid, often powdered, form necessitates careful handling to avoid generating dust, which can be easily inhaled.[4][5][6]

## Hazard Analysis: A Mechanistic Perspective

The Globally Harmonized System (GHS) provides a standardized framework for classifying the hazards of **2-Chloro-6-nitrobenzotrile**. Understanding these classifications is the first step in developing a robust safety protocol.

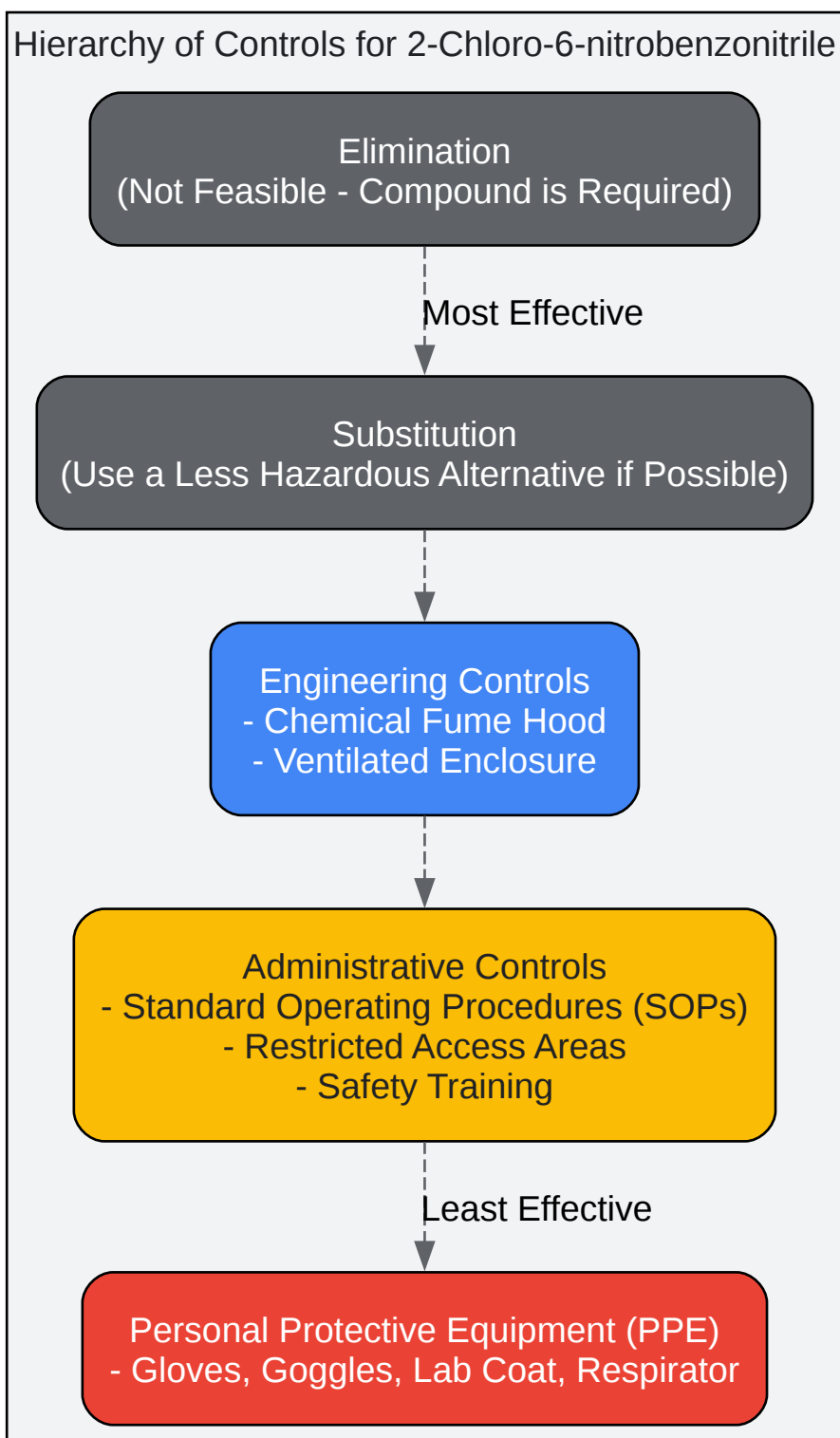
Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	

Source: Information synthesized from multiple safety data sheets.[\[1\]](#)[\[7\]](#)[\[8\]](#)

The toxicity profile—harmful via ingestion, skin contact, and inhalation—underscores that this compound can breach the body's primary defensive barriers.[\[3\]](#)[\[7\]](#) The nitrile group (-CN) is a well-known toxicophore, and while the toxicity of this specific molecule is not as acute as simple cyanides, its metabolic pathways could potentially involve the release of cyanide ions, contributing to systemic toxicity. Skin and eye irritation are common for chlorinated and nitrated aromatic compounds, arising from their ability to react with biological macromolecules.[\[1\]](#)[\[3\]](#)[\[7\]](#) Respiratory irritation is a direct consequence of inhaling the solid as a dust.[\[1\]](#)

## Engineering and Administrative Controls: The First Line of Defense

Before resorting to personal protective equipment (PPE), a responsible scientist must implement higher-level controls to minimize exposure. This proactive approach is known as the hierarchy of controls.



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Hierarchy of controls for safe chemical handling.

Engineering Controls: The primary method for controlling exposure to **2-Chloro-6-nitrobenzotrile** dust and potential vapors is through robust engineering controls.

- **Chemical Fume Hood:** All weighing and handling of the solid compound must be performed inside a certified chemical fume hood.[4][9] This contains airborne particles at the source, preventing inhalation.
- **Ventilation:** The laboratory must have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[6] Facilities should be equipped with eyewash stations and safety showers in close proximity to the workstation.[1][6]

Administrative Controls: These are the work practices and procedures that reduce the duration, frequency, and severity of exposure.

- **Standard Operating Procedures (SOPs):** Develop detailed SOPs for all experiments involving this compound. These should explicitly outline the steps for weighing, transfer, reaction setup, workup, and waste disposal.
- **Restricted Access:** Clearly designate areas where **2-Chloro-6-nitrobenzotrile** is stored and handled. Access should be limited to trained and authorized personnel.
- **Hygiene Practices:** Prohibit eating, drinking, or smoking in the laboratory.[3] Hands should be washed thoroughly after handling the compound, even if gloves were worn.[4]

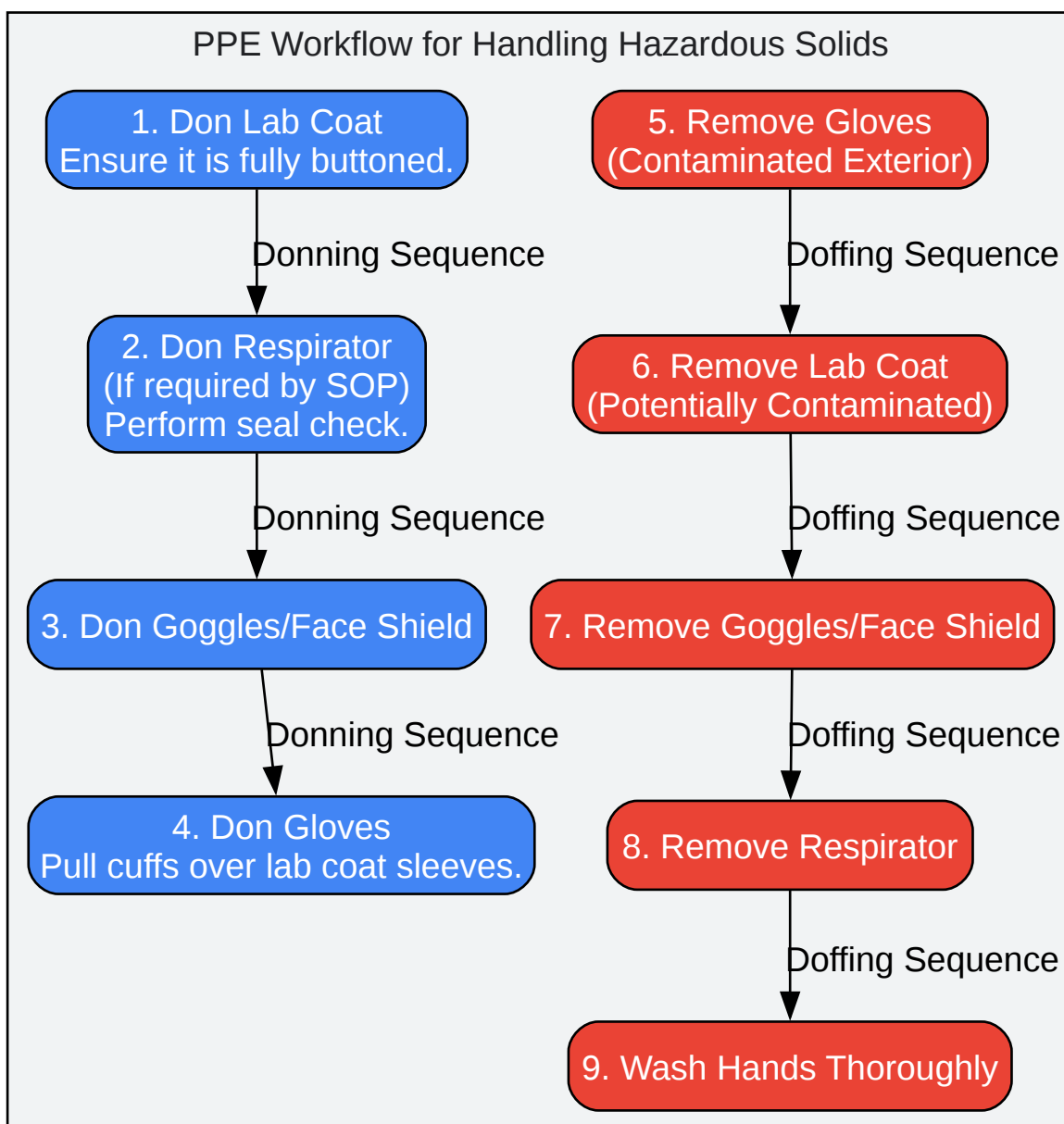
## Personal Protective Equipment (PPE): The Final Barrier

When engineering and administrative controls cannot eliminate all risk of exposure, PPE is mandatory. The selection of appropriate PPE is critical and must be based on the specific hazards of **2-Chloro-6-nitrobenzotrile**.

Experimental Protocol: PPE Selection and Use

- **Eye and Face Protection:** Wear chemical safety goggles that conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[6] A face shield should be worn in addition to goggles when there is a significant risk of splashes or dust generation.[10]

- Skin Protection:
  - Gloves: Wear nitrile gloves.[10] Always inspect gloves for tears or punctures before use.[1] Given that this compound is harmful upon skin contact, it is crucial to remove gloves using the proper technique to avoid contaminating the hands and to wash hands immediately after removal.
  - Lab Coat/Clothing: A chemically resistant lab coat or apron is required.[10] Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection: If engineering controls are insufficient or during a large-scale cleanup where dust generation is unavoidable, a NIOSH/MSHA-approved respirator is necessary.[6] A dust mask (N95) may be sufficient for minor handling, but a full-face respirator with appropriate cartridges should be used if exposure limits are exceeded.

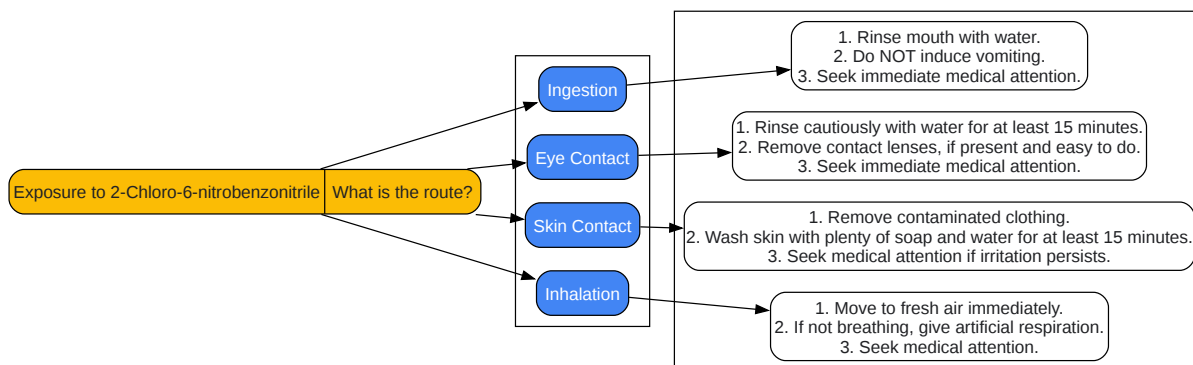


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Correct sequence for donning and doffing PPE.

## Emergency Procedures: A Self-Validating System

Preparedness is paramount. Emergency protocols must be clear, concise, and regularly reviewed by all laboratory personnel.



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First-aid decision tree for exposure incidents.

### Step-by-Step Emergency Protocols

- In Case of a Spill:
  - Evacuate non-essential personnel from the immediate area.
  - Ensure proper PPE is worn before attempting cleanup.[4]
  - Prevent the generation of dust.[4] Gently cover the spill with an absorbent material like sand or diatomaceous earth.[9]
  - Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal.[4]
  - Ventilate the area and decontaminate the spill surface.[9]

- Do not allow the product to enter drains.[4][9]
- Fire-Fighting Measures:
  - Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[6][7]
  - Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear, as thermal decomposition may produce highly toxic gases such as hydrogen cyanide, nitrogen oxides, and carbon monoxide.[4][6][7]

## Storage and Disposal

Storage: The chemical stability of **2-Chloro-6-nitrobenzotrile** requires specific storage conditions to ensure its integrity and prevent hazardous reactions.

- Store in a tightly closed container.[3][6][11]
- Keep in a cool, dry, and well-ventilated place.[3][5][6][11]
- Store locked up or in an area accessible only to authorized personnel.[7]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[5][11]

Disposal: Waste from this product is classified as hazardous.[3]

- All waste materials, including contaminated absorbents and disposable PPE, must be collected in labeled, sealed containers.
- Disposal must be conducted through an approved waste disposal plant in accordance with all local, state, and federal regulations.[3][5][7] Do not empty into drains or the environment.[3]

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